

2-Methyl-4-phenyl Thiazole: A Comparative Guide to its Antimicrobial Potential

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Compound of Interest

Compound Name: 2-Methyl-4-phenyl thiazole

Cat. No.: B155899

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For Researchers, Scientists, and Drug Development Professionals

The escalating threat of antimicrobial resistance necessitates the exploration and validation of novel therapeutic agents. Thiazole derivatives have emerged as a promising class of compounds with a broad spectrum of antimicrobial activity. This guide provides a comparative analysis of the potential of **2-Methyl-4-phenyl thiazole** as an antimicrobial agent, drawing upon experimental data from closely related phenylthiazole derivatives to offer a comprehensive overview for researchers and drug development professionals. While direct quantitative data for **2-Methyl-4-phenyl thiazole** is limited in publicly available literature, this guide synthesizes findings from analogous compounds to project its potential efficacy against bacterial and fungal pathogens.

Performance Comparison with Standard Antimicrobial Agents

To contextualize the potential of **2-Methyl-4-phenyl thiazole**, this section presents a comparative summary of Minimum Inhibitory Concentration (MIC) values for various phenylthiazole derivatives against common pathogens, alongside standard antimicrobial agents. It is important to note that these values are for structurally similar compounds and serve as an indicator of the potential activity of **2-Methyl-4-phenyl thiazole**.

Table 1: Comparative Antibacterial Activity (MIC in $\mu\text{g/mL}$)

Compound/ Drug	Staphylococcus aureus (Gram-positive)	Bacillus subtilis (Gram-positive)	Escherichia coli (Gram-negative)	Pseudomonas aeruginosa (Gram-negative)	Reference
Phenylthiazole Derivatives	4 - 125	29.7 - 250	1.56 - 250	6.25 - >512	[1] [2] [3]
Ampicillin (Standard)	0.6 - 1	-	4	-	[4]
Vancomycin (Standard)	3.0	-	-	-	[2]

Table 2: Comparative Antifungal Activity (MIC in µg/mL)

Compound/Drug	Candida albicans	Aspergillus niger	Reference
Phenylthiazole Derivatives	0.25 - 250	150	[1] [5]
Fluconazole (Standard)	>64 (resistant strains)	-	
Amphotericin B (Standard)	0.5 - 2	-	

Experimental Protocols

The following are detailed methodologies for key experiments commonly cited in the evaluation of antimicrobial agents, which would be applicable for the validation of **2-Methyl-4-phenylthiazole**.

Minimum Inhibitory Concentration (MIC) Determination via Broth Microdilution

This method determines the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.

- **Preparation of Inoculum:** A standardized suspension of the test microorganism is prepared in a suitable broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi) to a concentration of approximately 5×10^5 CFU/mL.
- **Serial Dilution:** The test compound (**2-Methyl-4-phenyl thiazole**) is serially diluted in the broth within a 96-well microtiter plate to achieve a range of concentrations.
- **Inoculation:** Each well is inoculated with the standardized microbial suspension.
- **Controls:** Positive (microorganism and broth without the test compound) and negative (broth only) controls are included.
- **Incubation:** The plate is incubated at an appropriate temperature (e.g., 35-37°C for bacteria, 30-35°C for fungi) for a specified period (typically 18-24 hours for bacteria and 24-48 hours for fungi).
- **Reading Results:** The MIC is determined as the lowest concentration of the compound at which no visible turbidity is observed.

Zone of Inhibition Assay via Agar Well Diffusion

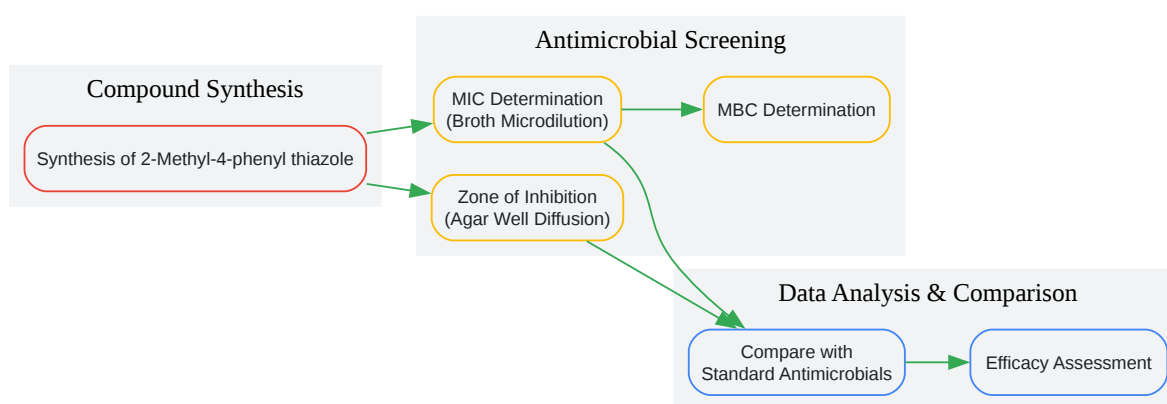
This method provides a qualitative or semi-quantitative assessment of the antimicrobial activity.

- **Preparation of Agar Plates:** Molten agar medium (e.g., Mueller-Hinton Agar for bacteria, Sabouraud Dextrose Agar for fungi) is poured into sterile Petri dishes and allowed to solidify.
- **Inoculation:** A standardized suspension of the test microorganism is uniformly spread over the surface of the agar.
- **Well Creation:** Wells of a defined diameter (e.g., 6-8 mm) are aseptically punched into the agar.
- **Application of Test Compound:** A specific volume of a known concentration of **2-Methyl-4-phenyl thiazole** solution is added to each well.

- Incubation: The plates are incubated under appropriate conditions.
- Measurement: The diameter of the clear zone of no growth around each well is measured in millimeters. A larger zone of inhibition indicates greater antimicrobial activity.

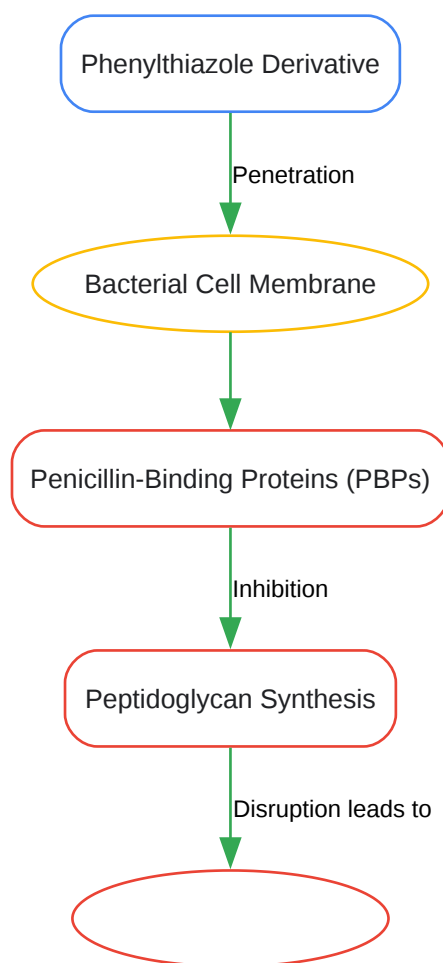
Visualizing Mechanisms and Workflows

The following diagrams, created using Graphviz, illustrate a potential mechanism of action for phenylthiazole derivatives and a typical experimental workflow for antimicrobial screening.



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Antimicrobial screening workflow for **2-Methyl-4-phenyl thiazole**.



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Proposed mechanism of antibacterial action for phenylthiazole derivatives.

In conclusion, while direct experimental validation of **2-Methyl-4-phenyl thiazole** as a potent antimicrobial agent is pending in accessible literature, the substantial body of evidence for its structural analogs strongly suggests its potential as a valuable lead compound for further investigation. The provided comparative data and experimental protocols offer a foundational framework for researchers to systematically evaluate its efficacy and mechanism of action.

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References

- 1. The Anti-MRSA Activity of Phenylthiazoles: A Comprehensive Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. In Vitro Antimicrobial Activity of New Substituted Phenylthiazole Derivatives - Iranian Journal of Toxicology [ijt.arakmu.ac.ir]
- 3. An Overview of the Synthesis and Antimicrobial, Antiprotozoal, and Antitumor Activity of Thiazole and Bisthiazole Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. online.bamu.ac.in [online.bamu.ac.in]
- 5. semanticscholar.org [semanticscholar.org]
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